

Essential Safety and Operational Guide for Handling Foy 251 (Camostat Mesylate)

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Compound of Interest

Compound Name: Foy 251

Cat. No.: B021791

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For Researchers, Scientists, and Drug Development Professionals

This guide provides immediate, essential safety and logistical information for the handling of **Foy 251**, also known as Camostat Mesylate. Adherence to these procedures is critical for ensuring laboratory safety and proper disposal.

Foy 251, a serine protease inhibitor, is classified as a hazardous substance. It is known to cause skin and eye irritation and may cause respiratory irritation.^{[1][2]} It is also very toxic to aquatic life.^[1]

Personal Protective Equipment (PPE)

A comprehensive approach to personal protection is mandatory when handling **Foy 251**. The following table summarizes the required PPE.

PPE Category	Item	Specifications and Use
Hand Protection	Chemical-resistant gloves	<p>Use appropriate chemical-resistant gloves (minimum standard BS EN 374:2003).[3]</p> <p>Inspect gloves for integrity before each use. For tasks requiring high dexterity, thinner, single-use gloves may be appropriate, but must be disposed of immediately after use.[2]</p> <p>For tasks with a risk of puncture or abrasion, thicker gloves should be used.[2]</p> <p>Always wash hands thoroughly with soap and water after removing gloves.[2]</p>
Eye and Face Protection	Safety glasses with side shields or Goggles	<p>Must be worn to protect against splashes and dust.[2]</p> <p>[3] In situations with a higher risk of splashing, a face shield should be used in addition to safety glasses or goggles.</p>
Respiratory Protection	NIOSH-approved respirator	<p>A respirator is necessary if a risk assessment indicates potential for inhalation of dust or aerosols, or when handling the powder outside of a chemical fume hood.[2][3]</p>
Body Protection	Laboratory coat or Protective clothing	<p>A lab coat should be worn to prevent skin contact.[2]</p> <p>For larger quantities or in situations with a higher risk of contamination, wear appropriate protective clothing.</p>

[3] Work clothes should be
laundered separately.[2]

Handling and Storage Procedures

Engineering Controls:

- Work in a well-ventilated area.[2][3]
- Whenever possible, handle **Foy 251** in a chemical fume hood, especially when working with the solid form to avoid dust formation.[3]
- Ensure a safety shower and eyewash station are readily accessible.[3]

General Handling:

- Avoid all personal contact with the substance.[2]
- Do not eat, drink, or smoke in the handling area.[2]
- Keep containers securely sealed when not in use.[2]
- Avoid breathing dust, fumes, gas, mist, vapors, or spray.[1]
- Wash all exposed external body areas thoroughly after handling.[2]

Storage:

- Store in a cool, well-ventilated area, away from direct sunlight.[3]
- Keep the container tightly sealed.[3]
- Desiccate at room temperature.[3]

Emergency Procedures

In Case of Exposure:

Exposure Route	First Aid Measures
Skin Contact	Immediately wash the affected area with copious amounts of soap and water for at least 15 minutes.[3] Remove contaminated clothing and shoes, and wash them before reuse.[3] If skin irritation persists, seek medical attention.[4]
Eye Contact	Immediately flush the eyes with copious amounts of water for at least 15 minutes, holding the eyelids open.[3] If irritation persists, consult a doctor.[1]
Inhalation	Move the individual to fresh air. If breathing is difficult, administer oxygen. If breathing has stopped, provide artificial respiration. Seek immediate medical attention.[3]
Ingestion	Rinse the mouth with water. Do not induce vomiting. Seek immediate medical attention.[3]

Spill Response:

- Evacuate: Immediately clear the area of all personnel.[2]
- Ventilate: Ensure the area is well-ventilated.
- Contain: Prevent the spill from entering drains or waterways.[1][2]
- Personal Protection: Don the appropriate PPE, including a respirator if necessary, before attempting cleanup.[2]
- Cleanup:
 - For solid spills, use dry cleanup procedures to avoid generating dust.[2] Sweep or vacuum up the material (use an explosion-proof vacuum if applicable) and place it in a clean, dry, sealable, and labeled container for disposal.[2]

- For liquid spills, cover with a suitable absorbent material. Once absorbed, collect the material and place it in a sealed container for disposal.
- Decontaminate: Clean the spill area with a 10% caustic solution, followed by a water rinse.[3]
- Dispose: All spill cleanup materials must be disposed of as hazardous waste.[2]

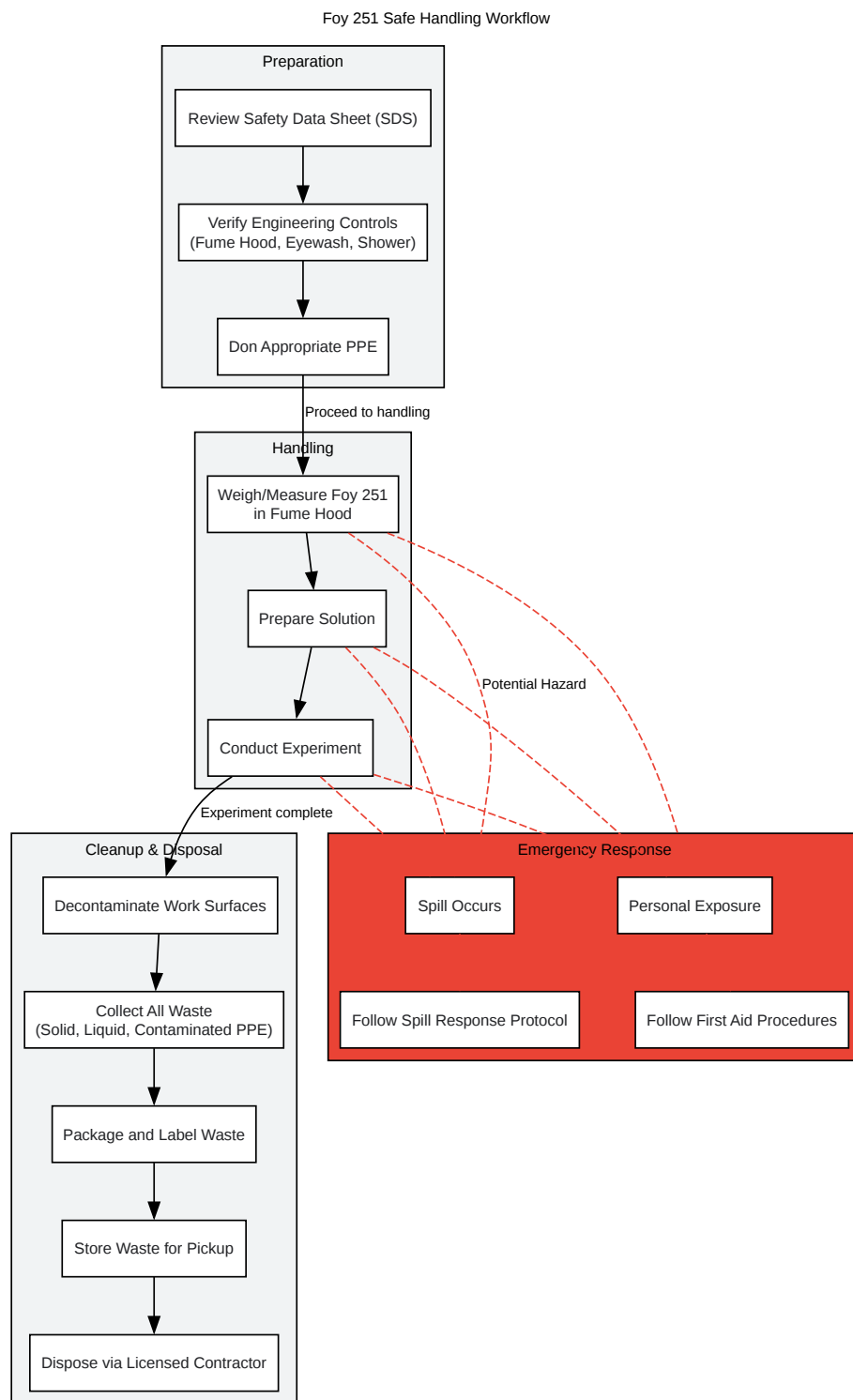
Disposal Plan

All **Foy 251** waste, including empty containers and contaminated materials, must be treated as hazardous waste.

- Collection: Place all waste in a clearly labeled, sealed container.
- Disposal: Arrange for disposal by a licensed hazardous waste disposal company.[4] Do not dispose of down the drain or in general waste.

Experimental Workflow for Safe Handling of Foy 251

The following diagram illustrates the logical workflow for the safe handling of **Foy 251** from receipt to disposal.



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Caption: Workflow for the safe handling of **Foy 251**.

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